

# Application Notes & Protocols: Step-by-Step EDTA Titration of Calcium with Calmagite

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *C.I. Mordant red 94*

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## Introduction

Complexometric titration with Ethylenediaminetetraacetic acid (EDTA) is a widely used analytical technique for the quantitative determination of metal ions, such as calcium ( $\text{Ca}^{2+}$ ). This method relies on the formation of a stable, water-soluble complex between the metal ion and the chelating agent, EDTA. The endpoint of the titration is detected using a metallochromic indicator, which changes color when it is displaced from the metal ion by EDTA.

Calmagite is an excellent indicator for the EDTA titration of calcium and magnesium.<sup>[1][2]</sup> In an alkaline environment (pH 10), Calmagite forms a wine-red complex with calcium ions.<sup>[3][4]</sup> As EDTA is added, it preferentially binds to the calcium ions due to the formation of a more stable complex.<sup>[5][6]</sup> At the equivalence point, when all the calcium ions have been complexed by EDTA, the indicator is released in its free form, resulting in a sharp color change from wine-red to sky blue, signaling the end of the titration.<sup>[3][7][8]</sup> This method is highly effective for applications such as determining water hardness and analyzing calcium content in various samples, including pharmaceuticals.<sup>[3][8]</sup>

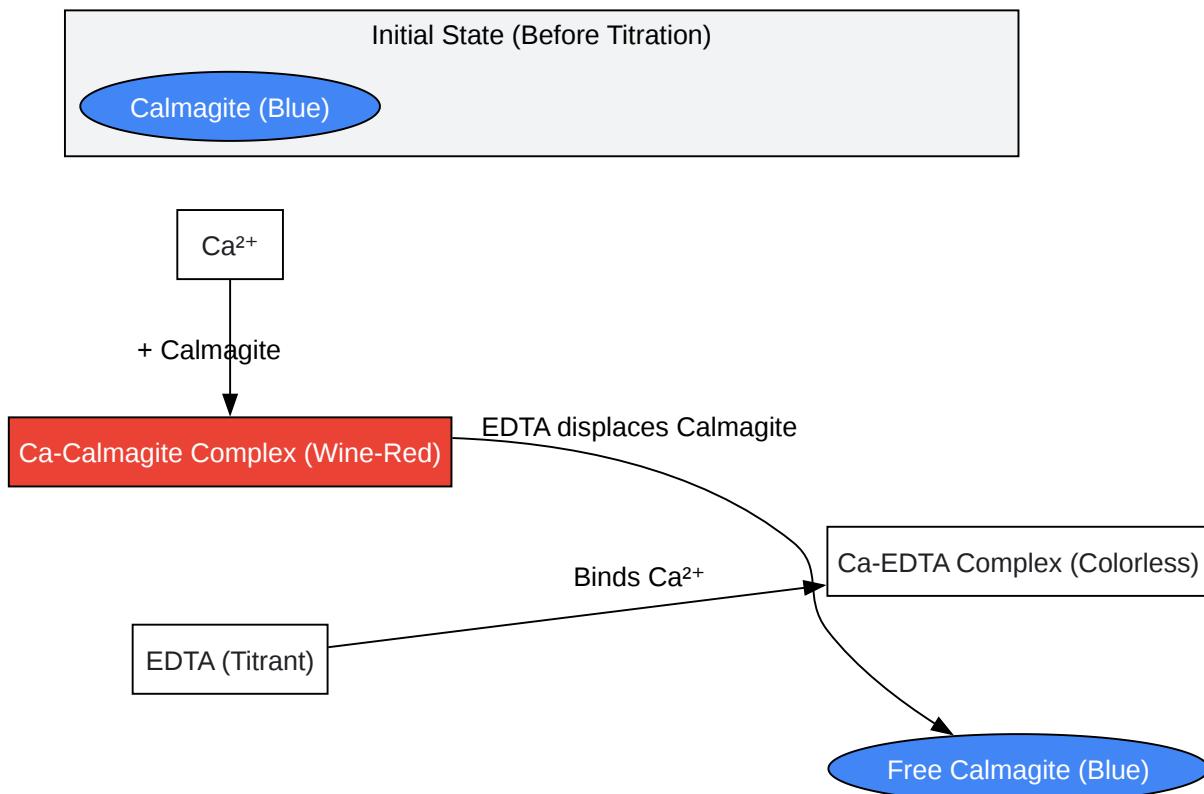
## Principle of Titration

The titration is based on the following chemical reactions:

- Formation of the Calcium-Indicator Complex: In a solution buffered to approximately pH 10, Calmagite ( $\text{HIn}^{2-}$ , blue) reacts with calcium ions ( $\text{Ca}^{2+}$ ) to form a wine-red complex ( $\text{CaIn}^{-}$ ).  
[3][5]  $\text{Ca}^{2+} + \text{HIn}^{2-}$  (blue)  $\rightarrow$   $\text{CaIn}^{-}$  (wine-red) +  $\text{H}^{+}$
- Titration with EDTA: EDTA (represented as  $\text{HY}^{3-}$  at pH 10) is added as the titrant. EDTA forms a more stable complex with  $\text{Ca}^{2+}$  ( $\text{CaY}^{2-}$ ) than the Calmagite indicator does.[5] Consequently, EDTA sequentially displaces the Calmagite from the  $\text{CaIn}^{-}$  complex.  $\text{CaIn}^{-}$  (wine-red) +  $\text{HY}^{3-}$   $\rightarrow$   $\text{CaY}^{2-}$  (colorless) +  $\text{HIn}^{2-}$  (blue)

The overall reaction is the complexation of calcium ions by EDTA.[7]  $\text{Ca}^{2+} + \text{HY}^{3-} \rightarrow \text{CaY}^{2-} + \text{H}^{+}$

The endpoint is reached when all the  $\text{Ca}^{2+}$  has been complexed by EDTA, causing the solution to turn from wine-red to blue due to the presence of the free indicator ( $\text{HIn}^{2-}$ ).[3] To ensure a sharp endpoint, the pH must be maintained around 10, which is typically achieved using an ammonia-ammonium chloride buffer.[3][9]



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Caption: Principle of EDTA titration of Calcium with Calmagite indicator.

## Experimental Protocols

### 3.1. Reagent and Solution Preparation

| Reagent/Solution                           | Preparation Protocol  |
|--|---|
| 0.01 M EDTA Solution                       | <ol style="list-style-type: none"><li>1. Dry approximately 2 g of the disodium salt dihydrate of EDTA (<math>\text{Na}_2\text{H}_2\text{Y}\cdot2\text{H}_2\text{O}</math>) at 80°C for 1 hour.[10]</li><li>2. Accurately weigh about 1.9 g of the dried EDTA.[10]</li><li>3. Dissolve in 500 mL of deionized water in a 1 L volumetric flask.[7]</li><li>4. Add 0.05 g of <math>\text{MgCl}_2\cdot6\text{H}_2\text{O}</math> to sharpen the endpoint.[7]</li><li>5. Dilute to the 1 L mark with deionized water and mix thoroughly. Store in a polyethylene bottle.[11]</li></ol>                           |
| Standard Calcium Solution (approx. 0.01 M) | <ol style="list-style-type: none"><li>1. Dry primary standard calcium carbonate (<math>\text{CaCO}_3</math>) at 110-150°C for at least 1 hour and cool in a desiccator.[7][11]</li><li>2. Accurately weigh approximately 0.25 g of dried <math>\text{CaCO}_3</math> into a 250 mL volumetric flask.[11]</li><li>3. Carefully add 6 M HCl dropwise until the <math>\text{CaCO}_3</math> is completely dissolved (approx. 5-8 mL).[7][11]</li><li>4. Gently boil for a few minutes to expel <math>\text{CO}_2</math>.</li><li>5. Cool and dilute to the 250 mL mark with deionized water. Mix well.</li></ol> |
| Ammonia-Ammonium Chloride Buffer (pH 10)   | <ol style="list-style-type: none"><li>1. Dissolve 64 g of ammonium chloride (<math>\text{NH}_4\text{Cl}</math>) in 200 mL of deionized water.[12]</li><li>2. Add 570 mL of concentrated ammonia (<math>\text{NH}_3</math>).[12]</li><li>3. Dilute to 1 L with deionized water.</li></ol>  |
| Calmagite Indicator Solution (0.05% w/v)   | <ol style="list-style-type: none"><li>1. Dissolve 0.05 g of Calmagite in 100 mL of deionized water.[13][14]</li><li>2. Store in a dark, polyethylene bottle. The solution is stable for at least 12 months under these conditions.[14]</li></ol>  |

### 3.2. Standardization of EDTA Solution

It is crucial to standardize the prepared EDTA solution to determine its exact molarity.

- Pipette a 10.00 mL aliquot of the standard calcium solution into a 250 mL Erlenmeyer flask.  
[7]

- Add approximately 15 mL of the pH 10 ammonia-ammonium chloride buffer.[7]
- Add enough deionized water to bring the total volume to about 75-100 mL.[7]
- Add 5-10 drops of the Calmagite indicator solution. The solution should turn a distinct wine-red color.[4][7]
- Titrate with the prepared EDTA solution from a burette with constant swirling.
- The endpoint is reached when the color changes sharply from wine-red to sky blue.[7]
- Repeat the titration at least three times to obtain reproducible results (within  $\pm 1\%$ ).[7]
- Calculate the molarity of the EDTA solution using the average volume of titrant used.

### 3.3. Titration of Calcium in an Unknown Sample

- Prepare the unknown sample by dissolving it in a suitable solvent. If the sample is solid, it may require digestion with an acid (e.g., HCl) similar to the preparation of the standard calcium solution.[4]
- Pipette a known volume of the unknown sample solution into a 250 mL Erlenmeyer flask.
- Add 15 mL of the pH 10 ammonia-ammonium chloride buffer.[7]
- Add deionized water to reach a volume of 75-100 mL.[7]
- Add 5-10 drops of Calmagite indicator. The solution should turn wine-red.[4][7]
- Titrate with the standardized EDTA solution until the color changes from wine-red to sky blue. [7]
- Record the volume of EDTA used.
- Perform at least three replicate titrations.

## Data Presentation

### 4.1. Standardization of EDTA Solution

| Trial   | Volume of Standard Ca <sup>2+</sup> Solution (mL) | Initial Burette Reading (mL) | Final Burette Reading (mL) | Volume of EDTA Used (mL) |
|---------|---|------------------------------|----------------------------|--------------------------|
| 1       | 10.00   |                              |                            |                          |
| 2       | 10.00   |                              |                            |                          |
| 3       | 10.00   |                              |                            |                          |
| Average |   |                              |                            |                          |

Calculation of EDTA Molarity: Molarity of EDTA (M\_EDTA) = (M\_CaCO<sub>3</sub> × V\_CaCO<sub>3</sub>) / V\_EDTA

Where:

- M\_CaCO<sub>3</sub> = Molarity of the standard calcium carbonate solution
- V\_CaCO<sub>3</sub> = Volume of the standard calcium carbonate solution used
- V\_EDTA = Average volume of EDTA solution used

#### 4.2. Analysis of Unknown Calcium Sample

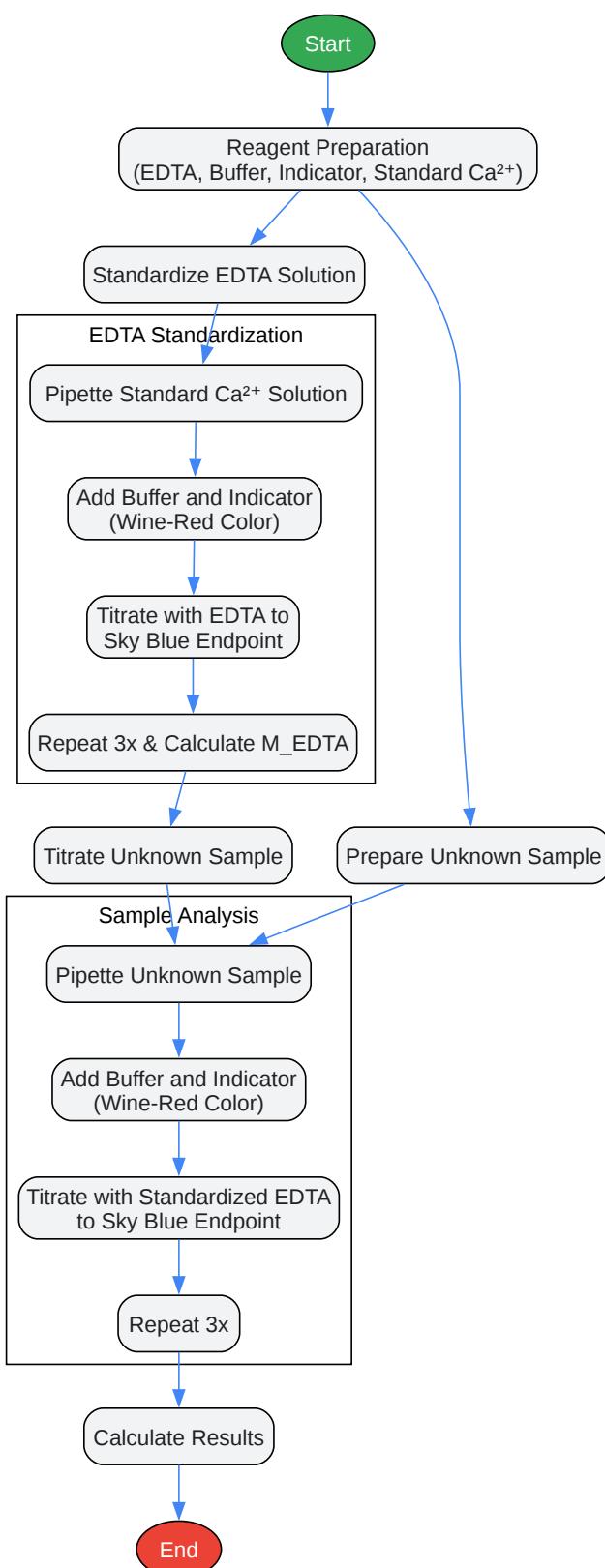
| Trial   | Volume of Unknown Sample (mL) | Initial Burette Reading (mL) | Final Burette Reading (mL) | Volume of Standardized EDTA Used (mL) |
|---------|-------------------------------|------------------------------|----------------------------|---------------------------------------|
| 1       |                               |                              |                            |                                       |
| 2       |                               |                              |                            |                                       |
| 3       |                               |                              |                            |                                       |
| Average |                               |                              |                            |                                       |

Calculation of Calcium Concentration in Unknown Sample: Moles of Ca<sup>2+</sup> = M\_EDTA × V\_EDTA

Concentration of  $\text{Ca}^{2+}$  (M) = Moles of  $\text{Ca}^{2+}$  /  $V_{\text{sample}}$

Concentration of  $\text{Ca}^{2+}$  (mg/L or ppm) = Molarity of  $\text{Ca}^{2+}$   $\times$  Molar Mass of Ca (40.08 g/mol)  $\times$  1000 mg/g

## Experimental Workflow

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